

Chemical Identifier and Key Properties

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Compound Focus: RTI-111-d3

Cat. No.: S1816262

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The table below summarizes the basic chemical information for **RTI-111-d3** [1] [2].

Property	Details
Chemical Name	RTI 4229-111-d3 [1]
Synonyms	RTI-111-d3; (1R,2S,3S,5S)-3-(3,4-Dichlorophenyl)-8-(Methyl-d3)-8-azabicyclo[3.2.1]octane-2-carboxylic Acid Methyl Ester Hydrochloride [1]
Molecular Formula	$C_{16}H_{20}Cl_2NO_2$ [1]
Molecular Weight	364.6945 g/mol [1]
CAS Number	The parent compound (RTI-111 or Dichloropane) is 150653-91-1 [2]. RTI-111-d3 is a deuterated form, and a specific CAS number was not located in the search results.

Hazard Identification and Safety Precautions

RTI-111-d3 is a deuterated form of Dichloropane (RTI-111). Understanding the properties of the parent compound is crucial for risk assessment, as its pharmacology dictates the primary hazards [3] [2].

Hazard Category	Considerations for RTI-111-d3 / Dichloropane
Pharmacological Activity	Potent triple monoamine reuptake inhibitor (SNDRI). Affects dopamine, serotonin, and norepinephrine systems [4] [3].
Cardiovascular Toxicity	High risk of increased heart rate and blood pressure. Potential for abnormal heartbeat and severe cardiac events, similar to cocaine [3].
Neuropsychological Effects	Potential for cognitive euphoria, anxiety, disinhibition, and compulsive redosing [3].
Physical Effects	Stimulation, appetite suppression, teeth grinding, and vasoconstriction [3].
Exposure Routes	Primary risks are inhalation of powder and accidental ingestion. Skin contact may also pose a risk [5].

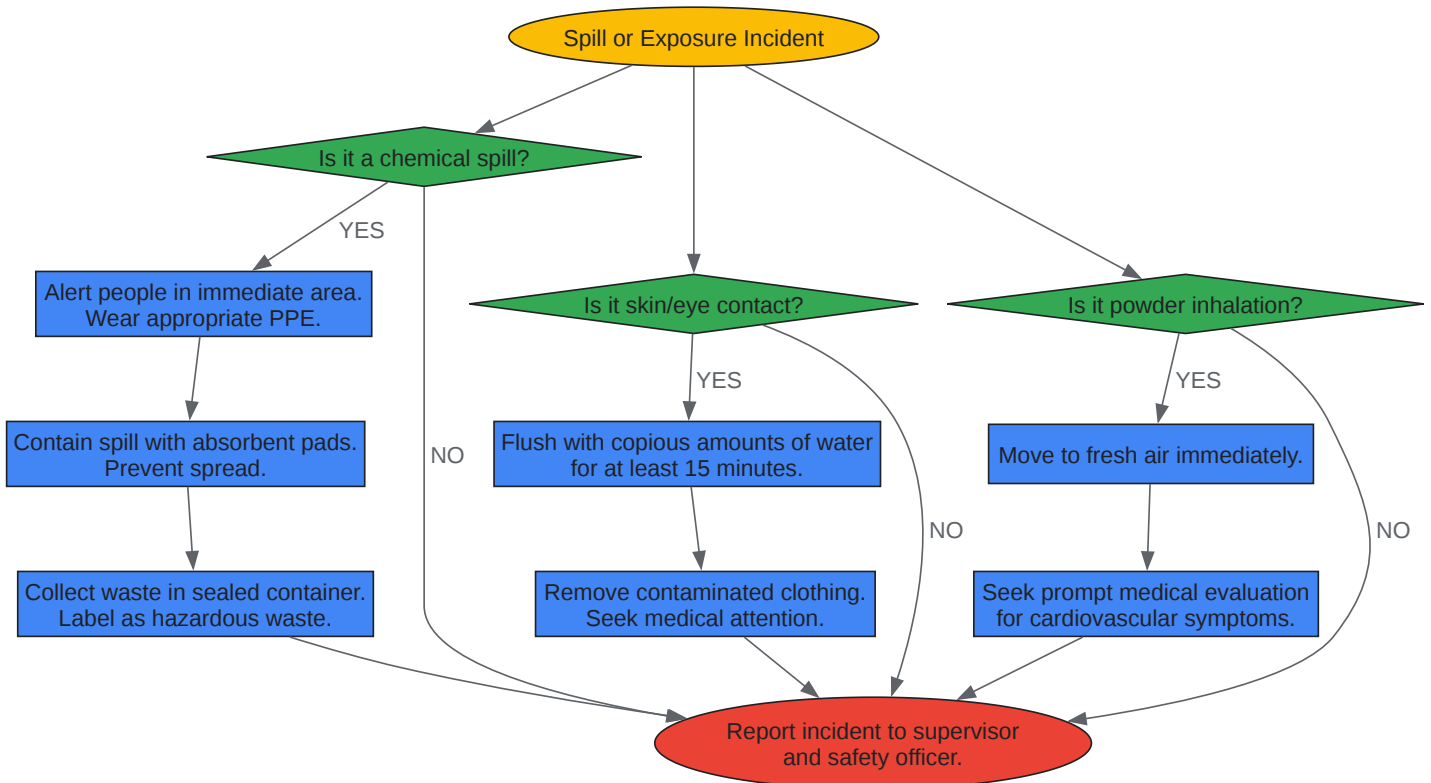
Essential Safety Protocols

Based on general laboratory safety principles and the identified hazards [5]:

- **Personal Protective Equipment (PPE):** Wear appropriate gloves, lab coat, and safety goggles at a minimum. Consider closed-toe shoes.
- **Engineering Controls:** Handle the substance within a certified chemical fume hood to prevent inhalation exposure.
- **Hygiene Practices:** Strictly prohibit eating, drinking, or storing food in the lab. Wash hands thoroughly after handling.
- **Waste Disposal:** Deactivate and dispose of all waste according with institutional hazardous chemical waste protocols.

Emergency Procedures

The following flowchart outlines the immediate response to the most critical potential emergencies involving this substance.



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Immediate First Aid and Reporting

- **Inhalation:** Move person to fresh air immediately. Seek medical attention and inform them of the substance's stimulant properties [3].
- **Skin Contact:** Remove contaminated clothing. Wash skin thoroughly with soap and water [5].
- **Eye Contact:** Rinse eyes at an emergency eye wash station for at least 15 minutes, holding eyelids open [5].
- **Ingestion:** Seek immediate medical help. Do not induce vomiting unless directed by a medical professional.

- **General: Report all incidents** to your laboratory supervisor and institutional safety officer immediately [5].

For Further Information

The search results indicate that **RTI-111-d3** is used in research related to drug addiction, depression, anorexia, and neurodegenerative diseases [6] [2]. For detailed experimental protocols, you may need to consult specialized scientific literature or commercial suppliers directly.

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References

1. 4229- RTI - 111 d 3 [chemicalbook.com]
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To cite this document: Smolecule. [Chemical Identifier and Key Properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1816262#rti-111-d3-laboratory-safety-protocols>]

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